

Osmanthuside H isolation and purification protocol

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Compound Focus: Osmanthuside H

CAS No.: 149155-70-4

Cat. No.: S579123

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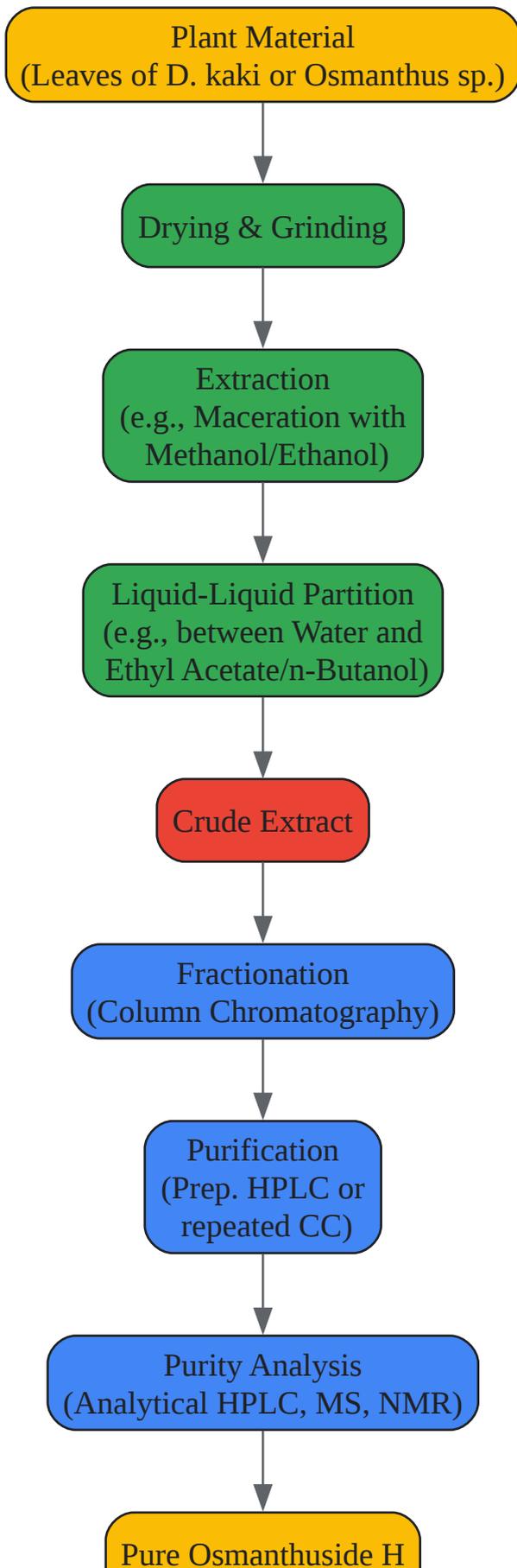
Chemical Profile of Osmanthuside H

The following table consolidates the basic chemical and sourcing information available for **Osmanthuside H**.

Property	Description
Chemical Formula	C ₁₉ H ₂₈ O ₁₁ [1] [2] [3]
Molecular Weight	432.42 g/mol [1] [2] [3]
CAS Number	149155-70-4 [1] [2]
Classification	Phenylethanoid Glycoside (PhG) [1] [2]
Reported Biological Activities	Alcohol dehydrogenase (ADH) inhibitor; anti-inflammatory; neuroprotective [1]
Documented Natural Sources	Leaves of persimmon (<i>Diospyros kaki</i>); plants of the Oleaceae family, including <i>Osmanthus</i> species [1] [2]

A Roadmap for Protocol Development

Since a direct protocol is not available, here is a suggested approach to plan your isolation and purification work, based on general practices for compounds like **Osmanthuside H**.





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Detailed Methodological Considerations

- **Extraction:** Phenylethanoid glycosides are often efficiently extracted using aqueous methanol (e.g., 70-80%) or ethanol. This polarity helps extract the glycosides while leaving behind highly non-polar compounds [4].
- **Partitioning:** The concentrated aqueous extract can be successively partitioned with solvents like petroleum ether (to remove lipids), ethyl acetate, and n-butanol. **Osmanthuside H**, being a glycoside, is most likely to be enriched in the n-butanol fraction [5].
- **Chromatography:**
 - **Fractionation:** The active fraction (e.g., n-butanol) is typically subjected to column chromatography over silica gel or Sephadex LH-20. You can use a gradient elution with a chloroform-methanol-water system to separate compounds by polarity.
 - **Purification:** Final purification to homogeneity will likely require preparative High-Performance Liquid Chromatography (HPLC). A reversed-phase C18 column with a water-acetonitrile or water-methanol gradient is standard. The molecular formula ($C_{19}H_{28}O_{11}$) and known UV chromophores (from the phenolic moiety) can guide the development of your HPLC method [4] [1].
- **Analysis & Identification:**
 - **Purity Check:** Use analytical HPLC to confirm the purity of the final isolate.
 - **Structural Confirmation:** The identity of **Osmanthuside H** must be confirmed by spectroscopic techniques, including Mass Spectrometry (MS) and 1D/2D Nuclear Magnetic Resonance (NMR) spectroscopy, and by comparison with literature data [4] [3].

Tips for Your Next Steps

To find more specific experimental details, you may consider these actions:

- **Search Specialized Databases:** Use scientific databases like SciFinder, Reaxys, or PubMed to perform a deeper search. Using the CAS Number (149155-70-4) as a search term will yield the most precise results.
- **Consult Related Literature:** Look for research articles on the isolation of other phenylethanoid glycosides (e.g., acteoside or echinacoside). The general principles and conditions are often similar and can be adapted for **Osmanthuside H** [5] [6].

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